

Essential Guide to the Proper Disposal of Anthracen-9-ol

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Compound of Interest

Compound Name: anthracen-9-ol

Cat. No.: B1215400

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure and compliant laboratory environment. **Anthracen-9-ol** (also known as 9-anthranol), a derivative of anthracene, requires careful management throughout its lifecycle, including its final disposal. This guide provides a procedural framework for the proper disposal of **anthracen-9-ol**, emphasizing safety and regulatory adherence.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is critical to consult your institution's specific waste management policies and local regulations. These guidelines should always be considered the primary source of instruction. All handling of chemical waste must be performed in a designated, well-ventilated area, preferably within a chemical fume hood.

Personal Protective Equipment (PPE) is mandatory:

- **Gloves:** Wear chemical-resistant gloves, such as nitrile gloves, to prevent skin contact.^[1]
- **Eye Protection:** Safety goggles or glasses are essential to protect against potential splashes or airborne particles.
- **Lab Coat:** A standard laboratory coat must be worn to protect clothing and skin.

Quantitative Data Summary

The following table summarizes key physicochemical properties of **anthracen-9-ol**, which are important for its safe handling and disposal.

Property	Value
Molecular Formula	C ₁₄ H ₁₀ O[2][3][4]
Molecular Weight	194.23 g/mol [4][5]
Appearance	Crystals[2][5]
Solubility in Water	35.93 mg/L (at 25 °C)[2][5]
Other Solubilities	Soluble in organic solvents, exhibiting a blue fluorescence.[2][5]
Chemical Stability	Can change into anthrone in solution.[2][5]

Step-by-Step Disposal Protocol

The following protocol outlines a general procedure for the disposal of **anthracen-9-ol**. This should be adapted to comply with your institution's specific guidelines.

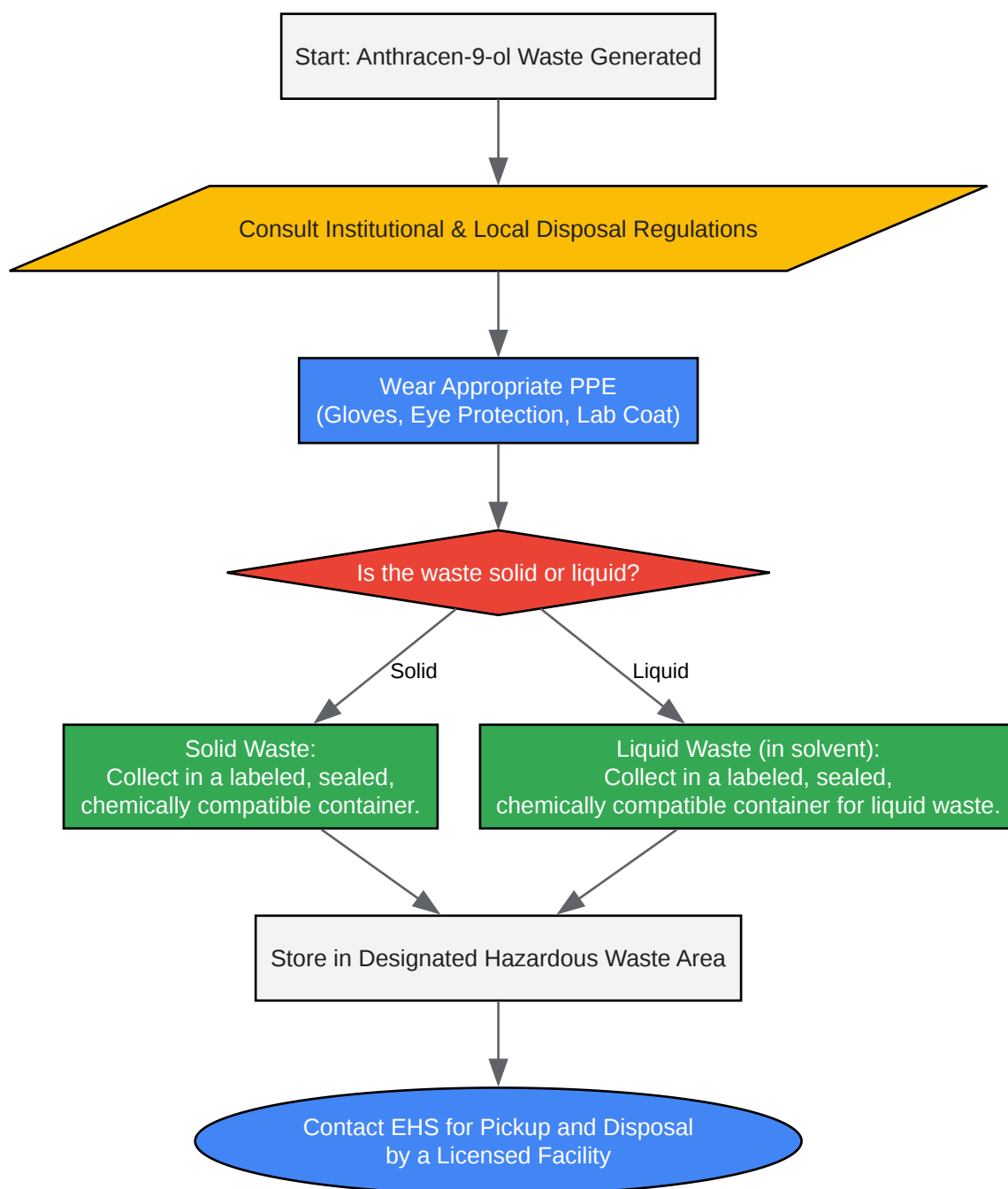
Experimental Protocol: Disposal of Solid Anthracen-9-ol Waste

- Waste Identification and Segregation:
 - Identify the waste as solid **anthracen-9-ol**.
 - Do not mix **anthracen-9-ol** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.
- Container Preparation:
 - Select a clean, dry, and chemically compatible container with a secure, leak-proof lid. The original container is often a suitable choice if it is in good condition.

- Ensure the container is free from any residual chemicals that could react with **anthracen-9-ol**.
- Packaging the Waste:
 - Carefully transfer the solid **anthracen-9-ol** waste into the prepared container.
 - Minimize the generation of dust. If the material is a fine powder, handle it gently.
 - Securely close the container lid.
- Labeling the Container:
 - Clearly label the container with "Hazardous Waste" (or as otherwise required by your institution).
 - Include the full chemical name: "**Anthracen-9-ol**".
 - Indicate the approximate quantity of waste.
 - Add the date of disposal.
- Waste Storage:
 - Store the sealed and labeled container in a designated, well-ventilated, and secure hazardous waste accumulation area.
 - Ensure that incompatible waste types are segregated to prevent accidental reactions.
- Arranging for Final Disposal:
 - Contact your institution's EHS office to schedule a pickup for the hazardous waste.
 - Disposal must be conducted through a licensed hazardous waste disposal facility.[\[1\]](#)

Logical Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **anthracen-9-ol**.



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Disposal workflow for **anthracen-9-ol**.

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